

trans-1,4-Dichloro-2-butene CAS number and molecular structure

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Compound of Interest

Compound Name: *trans-1,4-Dichloro-2-butene*

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An In-depth Technical Guide to trans-1,4-Dichloro-2-butene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **trans-1,4-Dichloro-2-butene**, a significant bifunctional reagent in organic synthesis. The document details its chemical and physical properties, spectroscopic data, key synthetic applications with experimental protocols, and safety information.

Core Compound Information

Chemical Identity:

- IUPAC Name: (E)-1,4-dichlorobut-2-ene
- CAS Number: 110-57-6
- Molecular Formula: C₄H₆Cl₂
- Molecular Weight: 125.00 g/mol

Molecular Structure:

trans-1,4-Dichloro-2-butene is an organochlorine compound featuring a four-carbon chain with a double bond in the C2-C3 position. The "trans" or "(E)" configuration indicates that the substituent groups are on opposite sides of the double bond. Two chlorine atoms are attached to the C1 and C4 positions. This structure provides two reactive sites for nucleophilic substitution and other coupling reactions.

- Linear Formula: $\text{ClCH}_2\text{CH}=\text{CHCH}_2\text{Cl}$
- SMILES: ClC\C=C\CCl
- InChI Key: FQDIANVAWVHZIR-OWOJBTEDSA-N

Quantitative Data

Physical and Chemical Properties

Property	Value	Reference
Melting Point	1-3 °C	
Boiling Point	74-76 °C at 40 mmHg	
Density	1.183 g/mL at 25 °C	
Refractive Index (n _{20/D})	1.488	
Vapor Pressure	10 mmHg at 20 °C	
Flash Point	53 °C (127.4 °F) - closed cup	

Spectroscopic Data

Spectroscopy	Data Highlights
^1H NMR	Spectra available, showing characteristic peaks for the vinyl and methylene protons.
^{13}C NMR	Spectra available, indicating the presence of two distinct carbon environments.
Infrared (IR)	Spectra available, showing characteristic C-H and C=C stretching and bending frequencies.
Mass Spectrometry (MS)	Mass spectra show the molecular ion peak and characteristic fragmentation patterns for a dichlorinated compound.

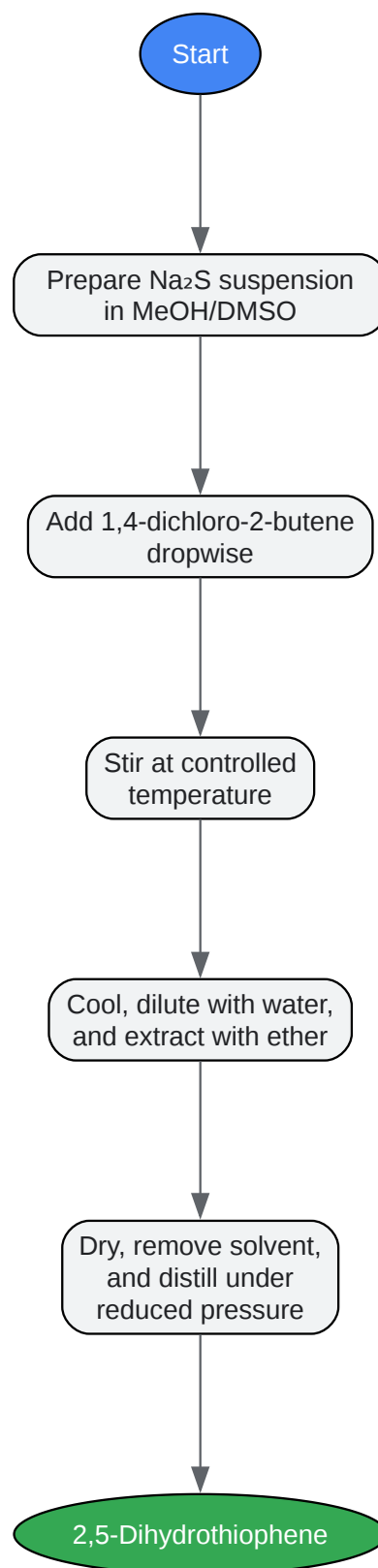
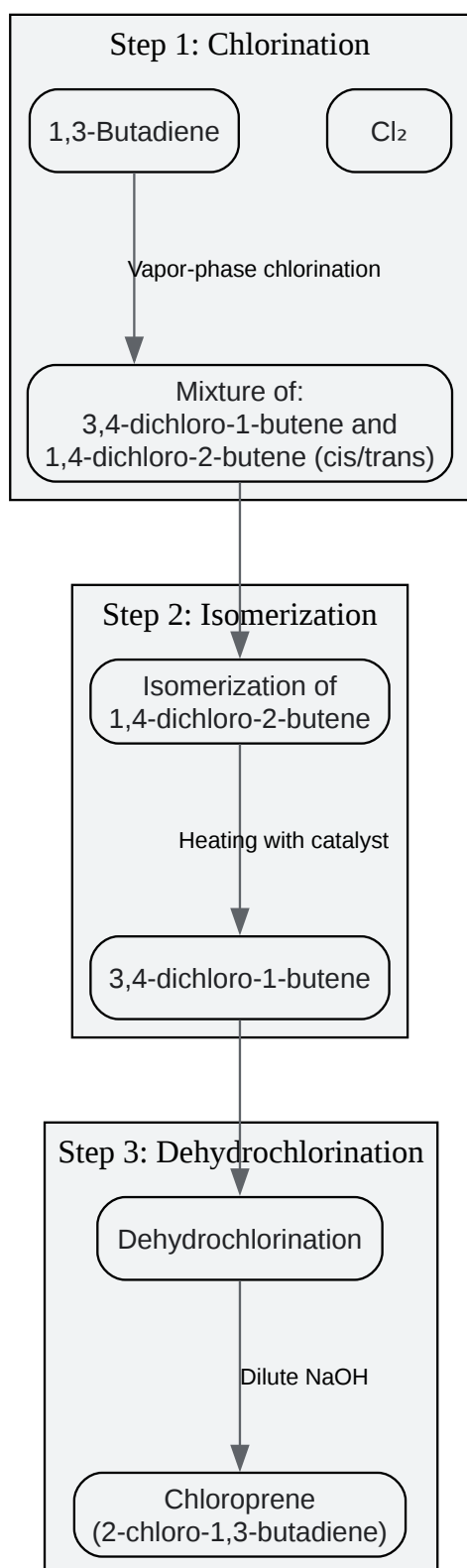
Experimental Protocols and Synthetic Applications

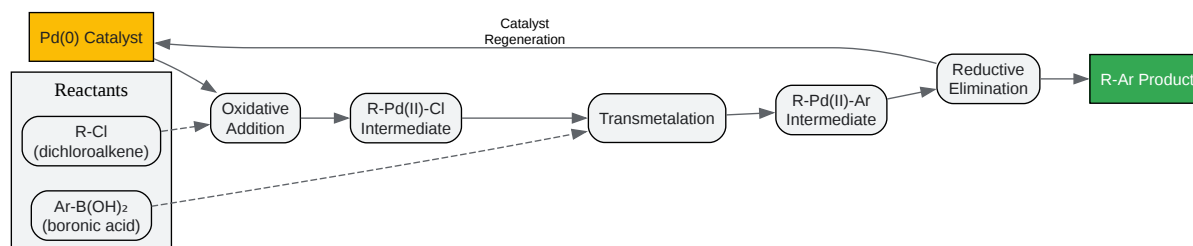
trans-1,4-Dichloro-2-butene is a versatile intermediate in organic synthesis, primarily used in the production of polymers and fine chemicals.^[1] Its bifunctionality allows for the construction of various molecular architectures, including heterocycles and long-chain diamines.

Industrial Synthesis of Chloroprene

A major application of 1,4-dichloro-2-butene (as a mixture of cis and trans isomers) is in the industrial production of chloroprene, the monomer for neoprene synthetic rubber. The process starts with the chlorination of butadiene.

Workflow for Chloroprene Synthesis:





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References

- 1. nbinno.com [nbinno.com]
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